

Recommended storage conditions for Tubercidin powder and stock solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tubercidin

Cat. No.: B1682034

[Get Quote](#)

Technical Support Center: Tubercidin

This guide provides detailed recommendations for the proper storage and handling of **Tubercidin** powder and its stock solutions to ensure product integrity and experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Tubercidin** powder?

A1: **Tubercidin** powder is hygroscopic and should be stored in a tightly sealed container in a dry, well-ventilated, and dark place.^{[1][2]} For optimal stability, specific temperature recommendations should be followed.

Q2: How long can I store **Tubercidin** powder?

A2: The shelf-life of **Tubercidin** powder depends on the storage temperature. When stored at -20°C, it can be stable for up to 3 years.^{[3][4][5]} If stored at 4°C, the stability is maintained for up to 2 years.^{[3][5]}

Q3: What is the best solvent for preparing **Tubercidin** stock solutions?

A3: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for reconstituting **Tubercidin**.^{[3][5]} It is important to use fresh, anhydrous DMSO, as the presence of moisture can significantly reduce the solubility of the compound.^{[3][4]}

Q4: What are the recommended storage conditions for **Tubercidin** stock solutions?

A4: For long-term stability, **Tubercidin** stock solutions should be stored at -80°C, where they can remain stable for up to 2 years.^{[3][5]} For shorter-term storage, -20°C is also an option, with a stability of up to 1 year.^{[3][5]} To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution into single-use volumes.^{[3][4]}

Storage Condition Summary

Table 1: Recommended Storage Conditions for **Tubercidin** Powder

Form	Temperature	Duration	Additional Notes
Powder	-20°C	3 years ^{[3][4][5]}	Store in a tightly sealed container, protected from light and moisture. ^{[1][2]}
4°C	2 years ^{[3][5]}	Keep in a dry, well-ventilated place. ^[1]	

Table 2: Recommended Storage Conditions for **Tubercidin** Stock Solutions

Form	Temperature	Duration	Recommended Solvent
Stock Solution	-80°C	2 years ^{[3][5]}	DMSO ^{[3][5]}
-20°C	1 year ^{[3][5]}	Aliquot into single-use vials to avoid freeze-thaw cycles. ^{[3][4]}	

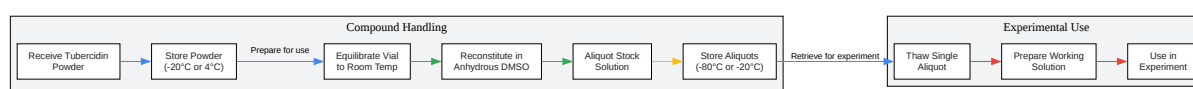
Experimental Protocol

Protocol: Reconstitution of **Tubercidin** Powder

This protocol outlines the steps for preparing a stock solution from **Tubercidin** powder.

- **Equilibration:** Before opening, allow the vial of **Tubercidin** powder to equilibrate to room temperature for 15-20 minutes. This prevents moisture from condensing inside the vial, which can affect the compound's stability.[6]
- **Preparation:** Perform all handling steps in a sterile environment, such as a biological safety cabinet, and wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Solvent Addition:** Using a sterile syringe, add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration.[3][5] Inject the solvent slowly down the side of the vial to avoid disturbing the powder.
- **Dissolution:** Gently swirl or vortex the vial until the powder is completely dissolved.[7] The solution should be clear.
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use, light-protected vials. Label each aliquot clearly with the compound name, concentration, and date of preparation. Store the aliquots at -80°C or -20°C as recommended.[3][4][5]

Diagrams



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. TUBERCIDIN CAS#: 69-33-0 [m.chemicalbook.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. benchchem.com [benchchem.com]
- 7. How to Reconstitute Lyophilized Proteins | R&D Systems [rndsystems.com]
- To cite this document: BenchChem. [Recommended storage conditions for Tubercidin powder and stock solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682034#recommended-storage-conditions-for-tubercidin-powder-and-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com